

# Technical Support Center: LEP(116-130)(mouse) for Weight Loss Studies

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## Compound of Interest

Compound Name: LEP(116-130)(mouse)

Cat. No.: B612461

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing the mouse leptin fragment LEP(116-130) in weight loss experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended dosage of LEP(116-130) for inducing weight loss in mice?

A typical starting dosage for LEP(116-130) in female C57BL/6J ob/ob mice is 1 mg/g of body weight, administered daily via intraperitoneal (i.p.) injection.<sup>[1][2]</sup> This dosage has been shown to significantly reduce body weight gain and food intake.<sup>[1][2]</sup>

Q2: What is the expected magnitude of weight loss with LEP(116-130) treatment?

In studies with female ob/ob mice, daily administration of LEP(116-130) resulted in a significant weight loss, particularly within the first week of treatment.<sup>[1][2]</sup> After 7 days, mice receiving the peptide lost approximately 13.87% of their initial body weight.<sup>[1]</sup> Over a 28-day period, treated mice were about 3.4% lighter than their initial weight, while control mice showed significant weight gain.<sup>[2]</sup>

Q3: How does LEP(116-130) affect food intake?

LEP(116-130) has been observed to reduce food consumption in ob/ob mice.<sup>[1][3][4]</sup> Significant reductions in food intake were noted after two weeks of daily treatment.<sup>[1]</sup>

Q4: What is the proposed mechanism of action for LEP(116-130)?

The precise mechanism is still under investigation, but studies suggest that the weight-loss effects of LEP(116-130) may not be mediated through the long isoform of the leptin receptor (OB-Rb).[3][4] The peptide was unable to activate OB-Rb signaling in vitro, and it produced weight loss in db/db mice that lack functional OB-Rb.[3] This suggests an alternative pathway for its metabolic effects.

Q5: What are the known effects of LEP(116-130) on other physiological parameters?

Besides weight loss, LEP(116-130) has been shown to significantly reduce blood glucose levels in db/db mice.[3][5] However, it does not appear to affect the ability of wild-type mice to thermoregulate in a cold environment.[5][6]

## Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
No significant weight loss observed.	<ul style="list-style-type: none"><li>- Incorrect Dosage: The dosage may be too low for the specific mouse strain or experimental conditions.</li><li>- Peptide Instability: The peptide may have degraded due to improper storage or handling.</li><li>- Route of Administration: The intraperitoneal injection may not have been administered correctly.</li></ul>	<ul style="list-style-type: none"><li>- Verify the calculated dosage based on the most recent body weight.</li><li>- Ensure the peptide is stored at the recommended temperature and reconstituted freshly for each use.</li><li>- Review and refine the intraperitoneal injection technique.</li></ul>
High variability in results between animals.	<ul style="list-style-type: none"><li>- Inconsistent Dosing: Variations in injection volume or timing.</li><li>- Individual Animal Differences: Biological variability among mice.</li><li>- Housing Conditions: Differences in environmental factors like temperature or stress levels.</li></ul>	<ul style="list-style-type: none"><li>- Ensure precise and consistent administration of the peptide at the same time each day.</li><li>- Increase the number of animals per group to improve statistical power.</li><li>- Standardize housing conditions for all experimental and control groups.</li></ul>
Unexpected side effects or toxicity.	<ul style="list-style-type: none"><li>- High Dosage: The administered dose may be too high.</li><li>- Peptide Purity: The peptide solution may be contaminated.</li></ul>	<ul style="list-style-type: none"><li>- Consider performing a dose-response study to identify the optimal therapeutic window.</li><li>- Ensure the peptide is sourced from a reputable supplier and handled under sterile conditions.</li></ul>
Blood glucose levels are not affected.	<ul style="list-style-type: none"><li>- Mouse Strain: The effect on blood glucose may be specific to certain genetic models (e.g., db/db mice).</li></ul>	<ul style="list-style-type: none"><li>- Confirm the expected metabolic phenotype of the mouse strain being used. The effect may be less pronounced in wild-type or diet-induced obese models.</li></ul>

## Data Summary

Table 1: Effects of LEP(116-130) on Body Weight in Female ob/ob Mice

Treatment Duration	Dosage	Initial Body Weight (g, mean)	Weight Change (g, mean)	Weight Change (%)	Reference
7 days	1 mg/g/day, i.p.	~61	-8.5	-13.87%	<a href="#">[1]</a>
28 days	1 mg/g/day, i.p.	~61	-2.1	-3.43%	<a href="#">[1]</a>

Table 2: Effects of LEP(116-130) on Food Intake in Female ob/ob Mice

Treatment Duration	Dosage	Effect on Food Intake	Reference
14 days	1 mg/g/day, i.p.	Significantly less than vehicle-injected controls	<a href="#">[1]</a>
28 days	1 mg/g/day, i.p.	Reduced by approximately 15%	<a href="#">[2]</a>

## Experimental Protocols

### In Vivo Administration of LEP(116-130) in Mice

This protocol describes the daily intraperitoneal injection of LEP(116-130) to assess its effects on body weight and food intake.

Materials:

- LEP(116-130) peptide
- Sterile vehicle solution (e.g., saline)

- Female C57BL/6J ob/ob mice
- Standard laboratory mouse chow
- Metabolic cages for monitoring food intake
- Analytical balance

#### Procedure:

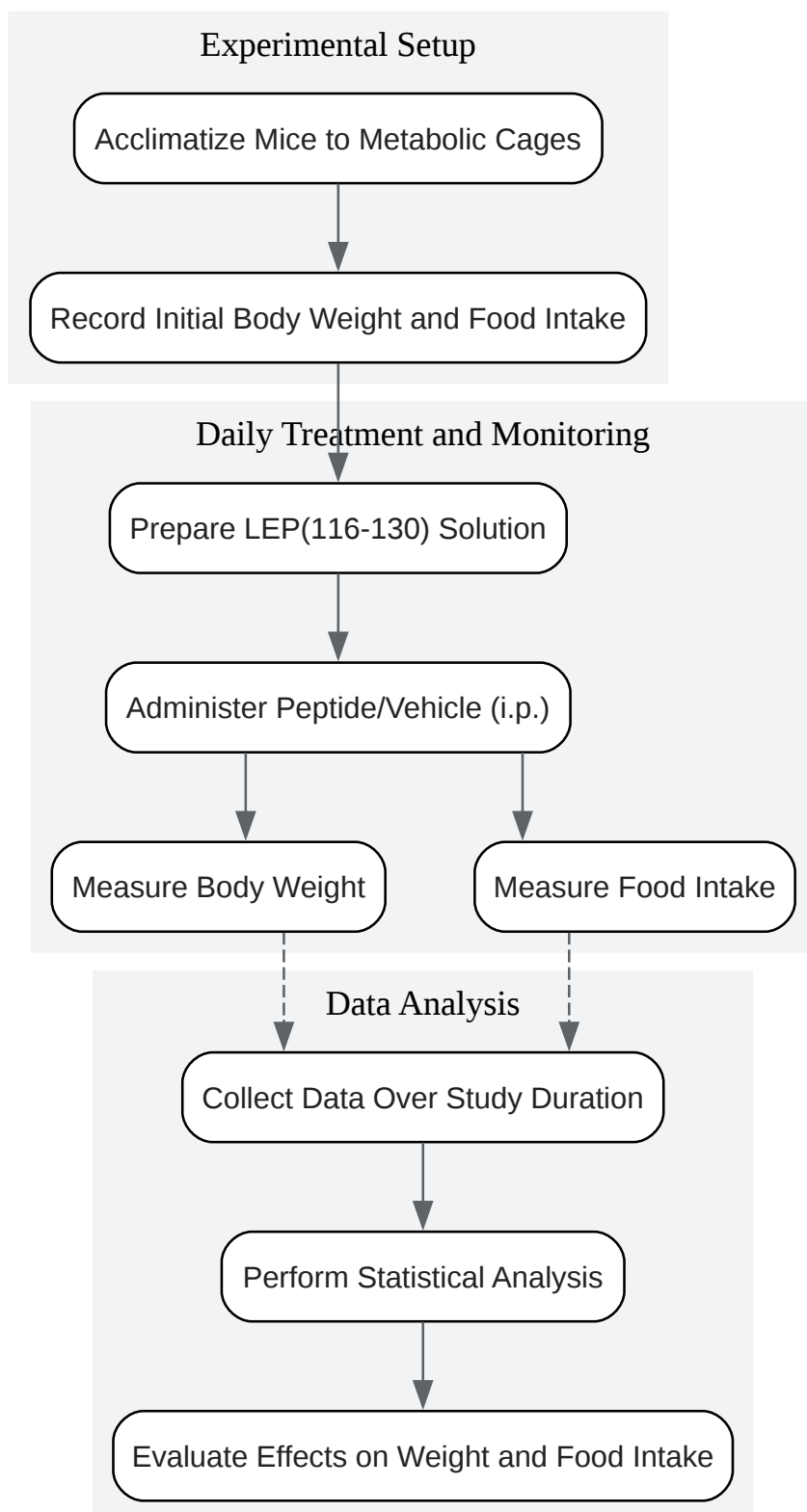
- **Acclimatization:** Acclimate mice to individual housing in metabolic cages for at least 3 days prior to the start of the experiment.
- **Peptide Preparation:** Reconstitute the LEP(116-130) peptide in the sterile vehicle solution to the desired concentration. Prepare fresh daily.
- **Initial Measurements:** Record the initial body weight and daily food intake for each mouse before the first injection.
- **Administration:** Administer LEP(116-130) or vehicle solution via intraperitoneal injection at a dosage of 1 mg/g body weight. Injections should be performed at the same time each day.
- **Monitoring:**
  - Measure and record the body weight of each mouse daily.
  - Measure and record the food consumption of each mouse daily.
- **Duration:** Continue the daily injections and monitoring for the planned duration of the study (e.g., 7, 14, or 28 days).

## Blood Glucose Monitoring

#### Procedure:

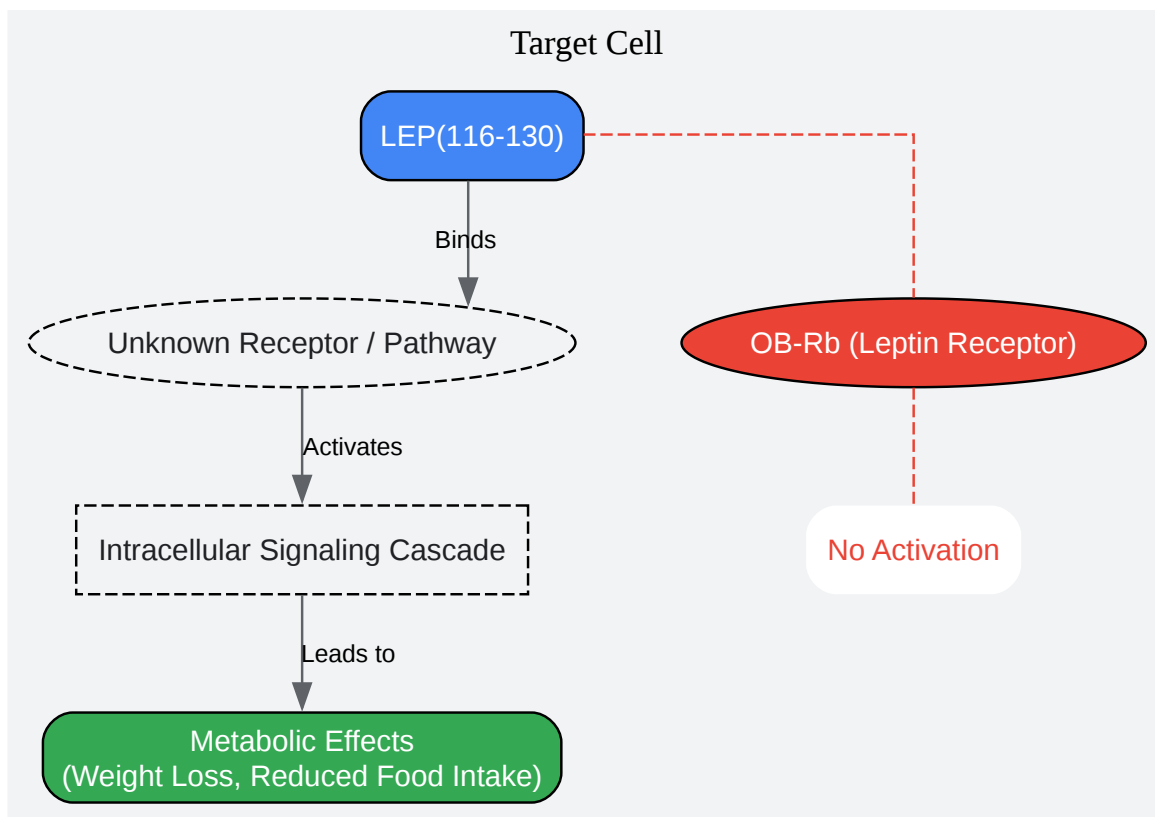
- At specified time points (e.g., day 0, 2, 4, and 6), collect blood samples from the tail vein of each mouse.[\[5\]](#)[\[6\]](#)
- Measure blood glucose levels using a standard glucometer.[\[5\]](#)[\[6\]](#)

## Visualizations



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Caption: Experimental workflow for evaluating LEP(116-130) effects.



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Caption: Proposed signaling of LEP(116-130), independent of OB-Rb.

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